

A Technical Guide to 4-Bromodibenzothiophene: Safety, Handling, and Experimental Considerations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromodibenzothiophene

Cat. No.: B1267965

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling procedures for **4-Bromodibenzothiophene** (CAS No: 97511-05-2). The information is compiled from Safety Data Sheets (SDS) and chemical databases to ensure research and drug development professionals can manage this compound safely and effectively in a laboratory setting.


Chemical Identification and Properties

4-Bromodibenzothiophene is an organobromine compound used as an intermediate in the synthesis of more complex molecules, particularly in the development of pharmaceuticals.^[1] Its fundamental physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	97511-05-2	[2]
Molecular Formula	C ₁₂ H ₇ BrS	[1][2]
Molecular Weight	263.15 g/mol	[2][3]
Synonyms	4-bromodibenzo[b,d]thiophene	[1][2]
Melting Point	85.0 to 89.0 °C	[1]
Boiling Point	101 °C at 15 mmHg	[2]
Flash Point	94 °C (lit.)	[2]
Density	1.611 g/cm ³	[2]

Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4-Bromodibenzothiophene** is classified as an irritant.[3] Adherence to the precautionary statements is critical to minimize risk.

Pictogram	Signal Word	Hazard Statements
 alt text	Warning	H315: Causes skin irritation.[2] [3]H319: Causes serious eye irritation.[2][3]H335: May cause respiratory irritation.[2] [3]

Safe Handling and Storage Protocols

Proper handling and storage are essential to ensure laboratory safety and maintain the integrity of the compound.

Handling should be performed in a well-ventilated area to minimize exposure to dust and vapors.[2] Using a chemical fume hood is recommended.[4] To prevent fires from electrostatic

discharge, use non-sparking tools.[2] Avoid the formation of dust and aerosols during handling.
[2]

The following personal protective equipment is mandatory when handling **4-Bromodibenzothiophene** to prevent skin, eye, and respiratory exposure.[2]

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [2]	Protects against splashes and dust, preventing serious eye irritation.[2]
Skin Protection	Chemical-impermeable gloves (inspected before use) and fire/flammable resistant, impervious clothing.[2]	Prevents skin contact which can cause irritation.[2]
Respiratory Protection	Use only in a well-ventilated area or outdoors.[2] If exposure limits are exceeded, a full-face respirator should be used.[2]	Avoids inhalation of dust which may cause respiratory irritation.[2]

Store the container tightly closed in a dry, cool, and well-ventilated place.[2] Keep the compound away from incompatible materials and foodstuff containers.[2] The storage area should be locked.[2]

Emergency Procedures and First Aid

Immediate and appropriate responses to accidental exposure are crucial.

The following table outlines first-aid protocols in the event of an exposure.

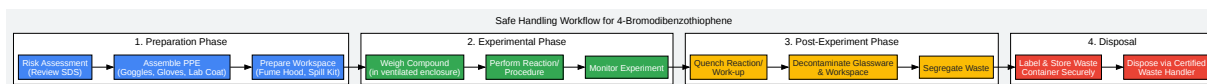
Exposure Route	First-Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[2] If breathing is difficult, administer oxygen.[2] Seek medical attention if you feel unwell.[2]
Skin Contact	Take off contaminated clothing immediately.[2] Wash the affected area with plenty of soap and water.[2] If skin irritation occurs, seek medical help.[2]
Eye Contact	Rinse cautiously with water for several minutes.[2] If present and easy to do, remove contact lenses.[2] Continue rinsing and consult a doctor.[2]
Ingestion	Rinse mouth with water.[2] Do not induce vomiting.[2] Call a doctor or Poison Control Center immediately.[2]

In case of a spill, evacuate personnel to a safe area.[2] Ensure adequate ventilation and remove all sources of ignition.[2] Use personal protective equipment, including chemical-impermeable gloves, during cleanup.[2] Avoid dust formation.[2] Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[2] Do not let the chemical enter drains, as discharge into the environment must be avoided.[2]

For fires involving **4-Bromodibenzothiophene**, use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[2] Firefighters should wear a self-contained breathing apparatus (SCBA) if necessary.[2]

Experimental Workflow Visualization

The following diagram illustrates a standard workflow for the safe handling of **4-Bromodibenzothiophene** in a laboratory setting, from initial preparation to final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for safe laboratory handling of **4-Bromodibenzothiophene**.

Disposal Considerations

Dispose of **4-Bromodibenzothiophene** and its container at an appropriate treatment and disposal facility.[2] Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[2] Contaminated material should be handled as hazardous waste. [2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. 4-BROMODIBENZOTHIOPHENE - Safety Data Sheet [chemicalbook.com]
- 3. 4-Bromodibenzothiophene | C₁₂H₇BrS | CID 458352 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. WERCS Studio - Application Error [assets.thermofisher.com]
- To cite this document: BenchChem. [A Technical Guide to 4-Bromodibenzothiophene: Safety, Handling, and Experimental Considerations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267965#4-bromodibenzothiophene-safety-data-sheet-sds-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com